

Technical Guide: Synthesis and Characterization of Fmoc-β-Homophenylalanine(4-CN)

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Compound of Interest

Compound Name: Fmoc-β-hophe(4-cn)-oh

Cat. No.: B13392069

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-HoPhe(4-CN)-OH

Executive Summary & Strategic Analysis

This guide details the synthesis of Fmoc-

-Homophenylalanine(4-CN), a non-proteinogenic

-amino acid critical for the development of proteolytically stable peptidomimetics and foldamers. The 4-cyano substituent serves as a versatile handle for bio-orthogonal chemistry (e.g., tetrazole formation) and as a sensitive infrared probe for hydration status in biological systems.

Retrosynthetic Logic

The most robust route to enantiopure

-homo amino acids is the Arndt-Eistert homologation of the corresponding

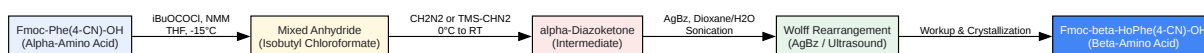
-amino acid. While Knoevenagel condensation is possible, it often requires complex chiral resolution. The Arndt-Eistert pathway preserves the stereochemistry of the starting material (Fmoc-Phe(4-CN)-OH) through a mechanism involving the retention of configuration during the Wolff rearrangement.

Critical Decision Point:

- **Protecting Group Strategy:** We utilize the Fmoc group throughout.[1] Although Fmoc is base-labile, it is stable under the specific neutral/mild conditions of the ultrasound-promoted Wolff rearrangement. This avoids the harsh acid deprotection steps associated with Boc strategies, which could hydrolyze the sensitive nitrile (4-CN) moiety.

Synthesis Workflow Visualization

The following diagram outlines the reaction pathway and critical control points.



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Caption: Figure 1. Arndt-Eistert homologation pathway via mixed anhydride activation and ultrasound-promoted Wolff rearrangement.

Detailed Experimental Protocol

Materials & Safety Pre-requisites

- **Starting Material:** Fmoc-4-cyano-L-phenylalanine (CAS: 173963-93-4).[2]
- **Reagents:** Isobutyl chloroformate (IBCF), N-methylmorpholine (NMM), Diazomethane (ethereal solution) OR (Trimethylsilyl)diazomethane (TMS-CHN₂), Silver benzoate (AgBz).
- **Safety Critical:** Diazomethane is explosive and highly toxic. Use a dedicated diazomethane kit with polished glass joints (no ground glass) behind a blast shield. Alternatively, TMS-CHN₂ is safer but still toxic; use in a fume hood.

Step 1: Activation and Diazoketone Formation

This step converts the carboxylic acid into a reactive diazoketone intermediate.

alpha-diazoketone.[3]

- **Dissolution:** Dissolve Fmoc-Phe(4-CN)-OH (1.0 eq) in anhydrous THF (10 mL/mmol) under nitrogen atmosphere.
- **Base Addition:** Cool to -15°C. Add N-methylmorpholine (NMM, 1.1 eq). Stir for 5 minutes.
- **Activation:** Dropwise add isobutyl chloroformate (IBCF, 1.1 eq). A white precipitate (NMM·HCl) will form.^[4] Stir at -15°C for 20 minutes to ensure complete mixed anhydride formation.
- **Diazotization:**
 - **Method A (Traditional):** Filter off the NMM·HCl salts rapidly (cold) or proceed directly. Add an ethereal solution of diazomethane (approx. 2.5 eq) at -15°C.
 - **Method B (TMS-CHN₂):** Add TMS-diazomethane (2.0 eq) followed by dropwise addition of triethylamine (1.0 eq) to generate diazomethane in situ.
- **Reaction:** Allow the mixture to warm to 0°C and stir for 3-4 hours. Monitor by TLC (disappearance of activated ester).
- **Workup:** Quench excess diazomethane with a few drops of acetic acid (until gas evolution ceases). Evaporate solvents under reduced pressure.
- **Purification:** The crude diazoketone is usually a yellow solid. Purify via flash chromatography (Silica, Hexane/EtOAc) if necessary, though high-quality starting material often allows direct use.

Step 2: Ultrasound-Promoted Wolff Rearrangement

This step converts the diazoketone to the

-amino acid homologue.^{[3][5]}

- **Solvent System:** Dissolve the diazoketone (1.0 eq) in a mixture of 1,4-dioxane and water (9:1 v/v). Concentration: ~0.1 M.
- **Catalyst:** Add Silver Benzoate (AgBz, 0.1 eq).

- **Rearrangement:** Place the reaction vessel in an ultrasonic bath. Sonicate at room temperature.
 - **Mechanism:**^[6]^[4] Sonication prevents Ag catalyst aggregation and accelerates the formation of the ketene intermediate, which is immediately trapped by water to form the acid.
 - **Reaction Time:** Typically 30–60 minutes. Evolution of gas is observed.
- **Monitoring:** Monitor by TLC or HPLC. The yellow color of the diazoketone should disappear.
- **Workup:** Filter the mixture through a Celite pad to remove silver residues. Wash the pad with dioxane.
- **Isolation:** Evaporate dioxane. Acidify the remaining aqueous phase with 1M HCl to pH 2–3. Extract with Ethyl Acetate (3x).
- **Drying:** Wash combined organics with brine, dry over , and concentrate.

Characterization & Quality Control

Expected Analytical Data

- **Physical State:** White to off-white powder.
- **Molecular Weight:** 426.47 g/mol (Calculated for).
- **Mass Spectrometry (ESI-MS):**
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NMR Specification (400 MHz, DMSO-d6)

The key feature distinguishing the

-amino acid from the

-precursor is the presence of the diastereotopic

-methylene protons (relative to the carboxylate) and the shift of the chiral center to the

-position.

Position	Proton Type	Multiplicity	Approx. ^[7] Shift (ppm)	Diagnostic Note
NH	Amide	Doublet	7.3 - 7.5	
Ar-H	Fmoc + Phe	Multiplet	7.2 - 7.9	4-CN group deshields Phe ring protons
-CH	Methine	Multiplet	4.0 - 4.2	Chiral center (shifted from)
Fmoc-CH ₂	Methylene	Multiplet	4.1 - 4.3	Overlap often occurs
Fmoc-CH	Methine	Triplet	4.2	
-CH ₂	Methylene	Multiplet	2.3 - 2.5	Key Signal: The new CH ₂ adjacent to COOH
-CH ₂	Methylene	Multiplet	2.7 - 2.9	Benzylic protons

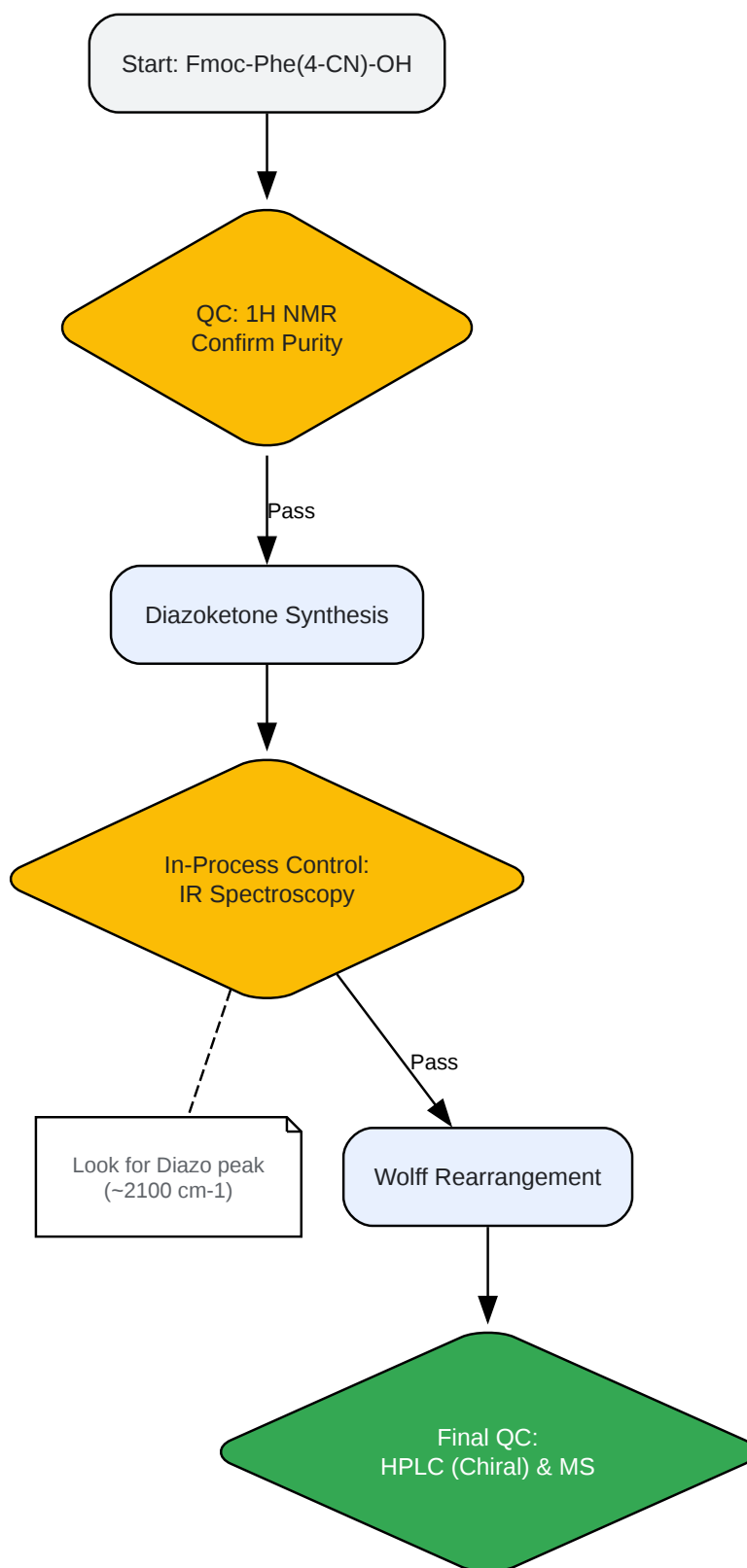
Chiral Purity Analysis (HPLC)

It is imperative to verify that racemization did not occur during the activation step.

- Column: Chiralpak IA or AD-H.
- Mobile Phase: Hexane/Isopropanol/TFA (e.g., 90:10:0.1).
- Detection: UV at 254 nm (Fmoc and CN absorption).
- Acceptance Criteria: >98% ee.

Process Validation Flowchart

This workflow ensures the protocol is self-validating at each critical juncture.



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Caption: Figure 2. Quality control workflow emphasizing the IR checkpoint for the diazo intermediate.

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